

Application Notes and Protocols: Synthesis of Dronedarone Intermediates

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Compound of Interest

Compound Name: 5-Nitro-2,3-dihydro-1-benzofuran

CAS No.: 17403-47-3

Cat. No.: B1323374

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed experimental procedures for the synthesis of key intermediates in the production of dronedarone, an antiarrhythmic drug. The protocols are based on established literature methods and are intended for use by qualified professionals in a laboratory setting.

Introduction

Dronedarone is a benzofuran derivative primarily used for the treatment of atrial fibrillation and atrial flutter. Its synthesis involves a multi-step process with several key intermediates. This document outlines the synthetic routes to crucial precursors, including (2-butyl-5-nitrobenzofuran-3-yl)(4-hydroxyphenyl)methanone and its derivatives. The procedures detailed below include information on starting materials, reagents, reaction conditions, and purification methods.

Synthesis Pathway Overview

The following diagram illustrates a common synthetic pathway for dronedarone, highlighting the key intermediates discussed in this document.



Step 1: Fries Rearrangement

4-Nitrophenol + Valeryl Chloride

4-Nitrophenyl pentanoate

Step 2: Isomerization

4-Nitrophenyl pentanoate

1-(2-Hydroxy-5-nitrophenyl)pentan-1-one

Step 3: Methylation

1-(2-Hydroxy-5-nitrophenyl)pentan-1-one

1-(2-Methoxy-5-nitrophenyl)pentan-1-one

Step 4: Bromination

1-(2-Methoxy-5-nitrophenyl)pentan-1-one

2-Bromo-1-(2-methoxy-5-nitrophenyl)hexan-1-one

Step 5: Cyclization

2-Bromo-1-(2-methoxy-5-nitrophenyl)hexan-1-one

2-Butyl-5-nitrobenzofuran

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